

# An In-depth Technical Guide to the Physicochemical Properties of Hydroxyipronidazole

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## Compound of Interest

Compound Name: **Hydroxyipronidazole**

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This guide provides a comprehensive overview of the essential physicochemical properties of **Hydroxyipronidazole**, a significant metabolite of the nitroimidazole antibiotic, ipronidazole. While direct experimental data for some properties of **Hydroxyipronidazole** are not extensively available in public literature, this document outlines the authoritative, field-proven methodologies for their determination. By following these protocols, researchers can generate reliable data crucial for drug development, quality control, and regulatory submissions. This guide is structured to provide not just the "how" but the "why," offering insights into the scientific principles underpinning each experimental choice.

## Introduction: The Significance of Hydroxyipronidazole

**Hydroxyipronidazole** (Ipronidazole-OH) is the primary metabolite of ipronidazole, a 5-nitroimidazole drug used in veterinary medicine to combat protozoal infections.<sup>[1][2][3]</sup> The characterization of its physicochemical properties is paramount for several reasons:

- Pharmacokinetics and Toxicology: Understanding properties like solubility and pKa is essential for predicting its absorption, distribution, metabolism, and excretion (ADME) profile,

as well as its potential for bioaccumulation and toxicity.[2]

- Analytical Method Development: Knowledge of its spectroscopic and chromatographic behavior is fundamental for developing robust and sensitive analytical methods for its detection and quantification in biological matrices and environmental samples.[3][4]
- Regulatory Compliance: Regulatory bodies require comprehensive physicochemical data for the assessment of drug metabolites.

This guide will delve into the core physicochemical attributes of **Hydroxyipronidazole**, providing both established information and detailed protocols for experimental determination.

## Chemical Identity and Structure

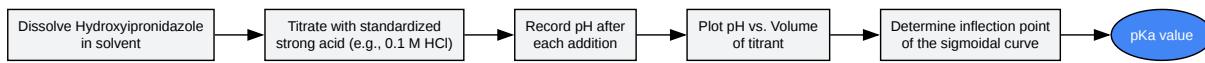
A foundational aspect of any physicochemical analysis is the unambiguous identification of the molecule.

Chemical Name: 2-(1-methyl-5-nitroimidazol-2-yl)propan-2-ol[5] Synonyms: Ipronidazole-OH, Hydroxy Ipronidazole[6][7] CAS Number: 35175-14-5[3]

## Table 1: Core Molecular Properties of Hydroxyipronidazole

Property	Value	Source(s)
Molecular Formula	C <sub>7</sub> H <sub>11</sub> N <sub>3</sub> O <sub>3</sub>	[8]
Molecular Weight	185.18 g/mol	[3][8]
Stereochemistry	Achiral	[8]

## Diagram: Chemical Structure of Hydroxyipronidazole



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